

An In-depth Technical Guide to 5-Acetamido-2-bromopyridine

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Compound of Interest

Compound Name: 5-Acetamido-2-bromopyridine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **5-Acetamido-2-bromopyridine**, a key intermediate in synthetic chemistry. The document details its chemical identity, physical properties, and a representative synthesis protocol, tailored for professionals in research and development.

Chemical Identity and Structure

5-Acetamido-2-bromopyridine, systematically named N-(6-bromopyridin-3-yl)acetamide, is a substituted pyridine derivative. It is also commonly referred to as 2-Acetamido-5-bromopyridine. This compound serves as a crucial building block in the synthesis of more complex molecules, particularly in the development of novel pharmaceuticals.

- CAS Number: 29958-19-8[1]
- Molecular Formula: C₇H₇BrN₂O[2][3][4]
- Molecular Weight: 215.05 g/mol [2][3]
- IUPAC Name: N-(5-bromo-2-pyridinyl)acetamide[4]
- Synonyms: 2-Acetamido-5-bromopyridine, N-(5-Bromo-2-pyridinyl)-acetamide, N-Acetylamo-5-bromopyridine[2][3]

Chemical Structure:

The structure consists of a pyridine ring substituted with a bromine atom at the 2-position and an acetamido group at the 5-position.

(A 2D chemical structure diagram would be placed here in a full whitepaper)

Physicochemical Properties

The following table summarizes the key quantitative data for **5-Acetamido-2-bromopyridine**. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
Melting Point	175-179 °C	[2]
Boiling Point (Predicted)	372.2 ± 27.0 °C	[2]
Density (Predicted)	1.630 ± 0.06 g/cm³	[2]
pKa (Predicted)	12.94 ± 0.70	[2]
Appearance	White to light yellow powder/crystal	[2]
Storage Temperature	Room temperature, in an inert atmosphere, kept in a dark place	[2]

Synthesis of 5-Acetamido-2-bromopyridine

This compound is typically synthesized from its corresponding amine, 2-amino-5-bromopyridine, through an acetylation reaction. The following protocol provides a detailed methodology for its preparation.

Experimental Protocol: Acetylation of 2-Amino-5-bromopyridine

- Reactants and Reagents:

- 2-Amino-5-bromopyridine
- Acetic anhydride
- Acetic acid
- Water
- Ethyl acetate
- n-hexane
- Procedure:
 - To a 2000 mL single-necked round-bottomed flask equipped with a magnetic stirrer, add 2-amino-5-bromopyridine (86.50 g, 500 mmol), acetic anhydride (153 g, 1500 mmol), and 850 mL of acetic acid.
 - Activate the magnetic stirrer and heat the reaction mixture to 100 °C.
 - Maintain stirring at this temperature for 9 hours.
 - Monitor the reaction progress using thin-layer chromatography (TLC) and gas chromatography (GC) to confirm the complete consumption of the starting material, 2-amino-5-bromopyridine.
 - Upon completion, allow the reaction solution to cool and then add water to precipitate the product.
 - Filter the resulting solid.
 - Wash the filter cake with a solvent mixture of ethyl acetate and n-hexane (in a 1:4 volume ratio) to remove impurities.
 - The resulting pure product is 2-acetamido-5-bromopyridine.[\[2\]](#)

Applications in Research and Development

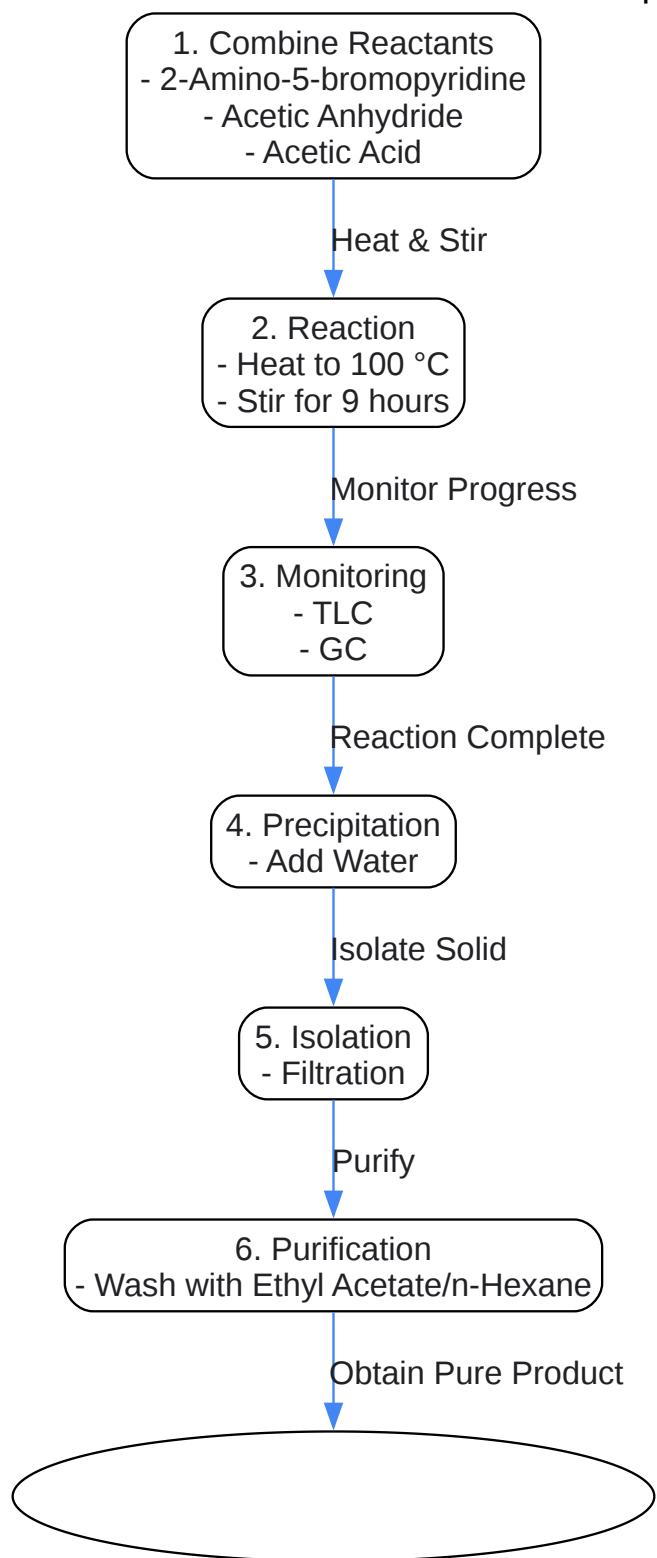
5-Acetamido-2-bromopyridine is a versatile intermediate in organic synthesis. Its primary application is in the construction of more complex heterocyclic structures.

- Pharmaceutical Development: It is a key reagent in the synthesis of novel Bcr-Abl inhibitors, which are targeted therapies for certain types of cancer. It is also used to produce other hetero-monocyclic derivatives with potential therapeutic activity.[2]
- Organic Synthesis: The presence of the bromo- and acetamido- groups on the pyridine ring allows for a variety of chemical modifications, making it a valuable building block for creating diverse molecular scaffolds.[3]

Visualized Synthesis Workflow

The following diagram illustrates the workflow for the synthesis of **5-Acetamido-2-bromopyridine** as described in the experimental protocol.

Synthesis Workflow for 5-Acetamido-2-bromopyridine

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Caption: Synthesis workflow for **5-Acetamido-2-bromopyridine**.

Safety and Handling

5-Acetamido-2-bromopyridine should be handled with appropriate safety precautions in a laboratory setting.

- Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H317 (May cause an allergic skin reaction), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312+P330 (IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[2]

This guide provides a foundational understanding of **5-Acetamido-2-bromopyridine** for its effective and safe use in research and development. For further information, consulting the referenced material is recommended.

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References

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